

5-Bromo-2-methyl-1,3-dinitrobenzene CAS number

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Compound of Interest

Compound Name: 5-Bromo-2-methyl-1,3-dinitrobenzene

Cat. No.: B1282729

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An In-depth Technical Guide to **5-Bromo-2-methyl-1,3-dinitrobenzene** (CAS: 95192-64-6)

Authored by: A Senior Application Scientist

Introduction

5-Bromo-2-methyl-1,3-dinitrobenzene, also known by its synonym 4-Bromo-2,6-dinitrotoluene, is a significant chemical intermediate in various fields of organic synthesis. Its molecular structure, featuring a brominated and dinitrated toluene backbone, offers a unique combination of reactive sites that are of considerable interest to researchers and drug development professionals. This guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, its reactivity, potential applications, and essential safety and handling procedures. The strategic placement of a bromine atom and two nitro groups on the aromatic ring makes this compound a versatile building block for creating more complex molecular architectures.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **5-Bromo-2-methyl-1,3-dinitrobenzene** is fundamental for its effective use in a laboratory setting. These properties dictate the conditions required for its storage, handling, and application in chemical reactions.

Property	Value
CAS Number	95192-64-6
Molecular Formula	C ₇ H ₅ BrN ₂ O ₄
Molecular Weight	261.03 g/mol
Appearance	Brown crystalline solid
Melting Point	86-88 °C
Boiling Point	314.2 ± 37.0 °C (Predicted)
Density	1.793 g/cm ³
Solubility	Soluble in organic solvents such as ethanol, acetone, and dimethylformamide.

Caption: Chemical structure of **5-Bromo-2-methyl-1,3-dinitrobenzene**.

Synthesis and Mechanism

The synthesis of **5-Bromo-2-methyl-1,3-dinitrobenzene** typically involves the bromination of a suitable precursor. One common method is the bromination of p-nitrotoluene, followed by further nitration.

Experimental Protocol: Synthesis via Bromination of p-Nitrotoluene

This protocol outlines a general procedure for the synthesis.

Materials:

- p-Nitrotoluene
- Bromine
- Iron catalyst (e.g., iron filings)
- Concentrated Sulfuric Acid

- Concentrated Nitric Acid
- Sodium bisulfite solution
- Suitable organic solvent (e.g., dichloromethane)
- Anhydrous magnesium sulfate

Procedure:

- **Bromination:** In a well-ventilated fume hood, to a stirred solution of p-nitrotoluene in a suitable solvent, add a catalytic amount of iron filings. Slowly add bromine dropwise at a controlled temperature. The reaction is typically exothermic.
- **Quenching:** After the reaction is complete (monitored by TLC or GC), the mixture is carefully poured into an aqueous solution of sodium bisulfite to neutralize any unreacted bromine.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with an organic solvent. The combined organic layers are washed with brine and dried over anhydrous magnesium sulfate.
- **Purification (Intermediate):** The solvent is removed under reduced pressure, and the crude intermediate (brominated p-nitrotoluene) may be purified by recrystallization or chromatography.
- **Dinitration:** The purified intermediate is then subjected to nitration using a mixture of concentrated sulfuric acid and concentrated nitric acid to introduce the second nitro group.
- **Final Work-up and Purification:** The reaction mixture is carefully poured onto ice, and the precipitated solid is filtered, washed with water, and dried. The final product, **5-Bromo-2-methyl-1,3-dinitrobenzene**
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